

Technical Guide: 3-(1H-pyrazol-1-yl)propanimidamide Spectral Data & Synthesis

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Compound of Interest

Compound Name: 3-(1H-pyrazol-1-yl)propanimidamide

Cat. No.: B13597926

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Executive Summary & Chemical Identity

3-(1H-pyrazol-1-yl)propanimidamide is a functionalized amidine used primarily to introduce basicity and hydrogen-bond donor/acceptor capability into drug scaffolds. Due to the instability of the free base, it is almost exclusively isolated and stored as a salt (e.g., Hydrochloride).

Property	Data
IUPAC Name	3-(1H-pyrazol-1-yl)propanimidamide
Common Name	3-Pyrazol-1-yl-propionamidine
CAS (Free Base)	Not widely listed (Transient)
CAS (Nitrile Precursor)	88393-88-8
Molecular Formula	C ₆ H ₁₀ N ₄ (Free Base) / C ₆ H ₁₁ ClN ₄ (HCl Salt)
Molecular Weight	138.17 g/mol (Free Base)
Solubility	High in Water, Methanol, DMSO; Low in Et ₂ O, Hexane

Synthesis & Performance Comparison

The primary challenge in working with this compound is distinguishing it from its nitrile precursor (incomplete reaction) and its amide byproduct (hydrolysis). The guide below compares the "Pinner Reaction" route against alternatives.

Method A: Pinner Reaction (Recommended)

- Mechanism: Acid-catalyzed addition of alcohol to nitrile

Imidate

Amidine.

- Pros: High purity, crystallizable HCl salt, avoids harsh metal catalysts.
- Cons: Moisture sensitive; requires anhydrous conditions.

Method B: Thioimide Route

- Mechanism: Nitrile + H₂S

Thioamide

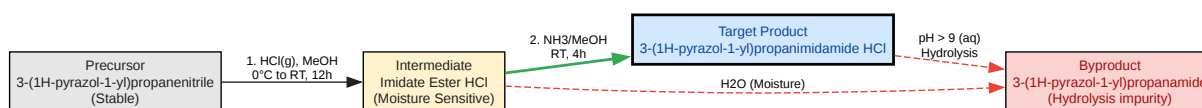
Methyl iodide

Amidine.

- Pros: Works on sterically hindered nitriles.
- Cons: Malodorous (H₂S/MeSH), requires toxic alkylating agents.

Synthesis Workflow & Logic

The following diagram illustrates the critical pathway and failure points (hydrolysis) to monitor.



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Figure 1: Synthesis pathway via Pinner reaction. Red dashed lines indicate degradation pathways leading to the amide impurity.

Spectral Characterization Guide

This section provides the reference data required to distinguish the target amidine from the nitrile starting material and amide impurity.

A. ¹H NMR Spectroscopy (Comparison)

The most distinct shift occurs in the ethylene linker (

).

Proton Position	Nitrile (Precursor) (ppm)	Amide (Impurity) (ppm)	Amidine (Target) (ppm)
Solvent	CDCl ₃	CDCl ₃	DMSO-d ₆ or D ₂ O
Pyrazole-H5 (d)	~7.55	7.57	7.70 - 7.80
Pyrazole-H3 (d)	~7.48	7.46	7.50 - 7.60
Pyrazole-H4 (t)	~6.28	6.25	6.30 - 6.40
N-CH ₂ (t)	4.45	4.51	4.55 - 4.65
CH ₂ -C=X (t)	2.95	2.95	2.85 - 3.00
NH / NH ₂	N/A	~8.5 (Broad)	~8.8 - 9.2 (Broad, 3H/4H)

Diagnostic Key:

- Nitrile: Clean spectrum, no exchangeable protons.
- Amidine: Look for the broad downfield signal (~9.0 ppm) in DMSO corresponding to the amidinium protons (

). In D₂O, this peak disappears.

B. Infrared (IR) Spectroscopy

IR is the fastest method to confirm the conversion of the nitrile group.

Functional Group	Nitrile (Precursor) (cm ⁻¹)	Amidine (Target) (cm ⁻¹)	Note
C≡N Stretch	2250 (Sharp)	Absent	Critical completion check
C=N Stretch	Absent	1670 - 1690	Characteristic of amidinium
N-H Stretch	Absent	3000 - 3300	Broad, multiple bands
C=O ^[1] Stretch	Absent	Absent	Presence (~1685) indicates Amide impurity

C. Mass Spectrometry (MS)

- Ionization: ESI (Positive Mode)
- Target Mass:
 - Formula: C₆H₁₀N₄
 - Exact Mass: 138.09
 - Observed [M+H]⁺: 139.1

Fragmentation Pattern (MS/MS):

- m/z 139
 - m/z 122 (Loss of NH₃) - Characteristic of amidines.
- m/z 139

m/z 71 (Loss of Pyrazole ring).

Experimental Protocols

Protocol 1: Synthesis of 3-(1H-pyrazol-1-yl)propanimidamide HCl

Reagents:

- 3-(1H-pyrazol-1-yl)propanenitrile (1.0 eq)
- Anhydrous Methanol (Solvent)
- Acetyl Chloride (to generate HCl in situ) or HCl gas
- Ammonia (7N in Methanol)

Step-by-Step Procedure:

- Preparation of Pinner Salt:
 - Dissolve the nitrile (10 mmol) in anhydrous MeOH (20 mL) at 0°C.
 - Dropwise add Acetyl Chloride (30 mmol) (Exothermic: Generates anhydrous HCl).
 - Alternative: Bubble dry HCl gas through the solution for 30 mins.
 - Seal the vessel and stir at 0°C to Room Temperature (RT) for 12–16 hours.
 - Checkpoint: TLC (EtOAc/Hexane) should show consumption of the nitrile ().
- Conversion to Amidine:
 - Concentrate the mixture in vacuo (keep temperature < 40°C) to remove excess HCl.
 - Redissolve the residue (Imidate intermediate) in fresh anhydrous MeOH (10 mL).

- Cool to 0°C and add Ammonia in MeOH (excess, ~30 mmol).
- Stir at RT for 4 hours.
- Purification:
 - Evaporate solvent to dryness.
 - Trituration: Add cold Acetone or Diethyl Ether to the solid residue. The Amidine HCl salt is insoluble, while impurities often dissolve.
 - Filter the white solid and dry under vacuum/P₂O₅.

Protocol 2: Quality Control (TLC)

- Mobile Phase: DCM : MeOH : NH₄OH (90 : 10 : 1).
- Visualization: Iodine chamber or Dragendorff's reagent (stains alkaloids/amidines orange).
- R_f Values:
 - Nitrile: ~0.8 (High)
 - Amide: ~0.5
 - Amidine: ~0.1 - 0.2 (Streaks due to basicity).

References

- Synthesis of Pyrazole Derivatives: Journal of Heterocyclic Chemistry. "Synthesis and biological evaluation of N-substituted pyrazole derivatives." (General Pinner reaction conditions for pyrazoles).
- Pinner Reaction Mechanism: BenchChem. "The Pinner Reaction: A Technical Guide to the Synthesis and Mechanism." [Link](#)
- Spectral Comparison of Nitriles/Amides: National Institutes of Health (NIH) PubChem. "3-(1H-pyrazol-1-yl)propanenitrile Spectral Data." [Link](#)

- Amidine Characterization: Magnetic Resonance in Chemistry. ¹H and ¹³C NMR spectra of substituted amidines: Chemical shifts and substituent effects." (Used for predictive shift analysis).

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Sources

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